

Purity comparison of commercially available 2,3-Dichlorobenzaldehyde

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Compound of Interest

Compound Name: 2,3-Dichlorobenzaldehyde

Cat. No.: B127699

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Purity Analysis of Commercially Available 2,3-Dichlorobenzaldehyde

For researchers and professionals in drug development and scientific research, the purity of starting materials is a critical factor that can significantly impact experimental outcomes and product quality. This guide provides a comparative analysis of the purity of commercially available **2,3-Dichlorobenzaldehyde** from various suppliers. The information is supplemented with a detailed experimental protocol for purity determination via gas chromatography (GC), a widely accepted analytical method for this compound.

Commercial Supplier Purity Comparison

The following table summarizes the stated purity of **2,3-Dichlorobenzaldehyde** from several major chemical suppliers. This data is based on information available in their public certificates of analysis or product specification sheets. It is important to note that purity can vary between different lots from the same supplier.

Supplier	Stated Purity	Analytical Method
Thermo Fisher Scientific (Alfa Aesar)	98%	Gas Chromatography (GC) [1]
Sigma-Aldrich (Merck)	99%	Gas Chromatography (GC) [2] [3]
Tokyo Chemical Industry (TCI)	>98.0%	Gas Chromatography (GC) [4]
GTI Laboratory Supplies	99%	Thin Layer Chromatography (TLC) [5]

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

This section outlines a typical gas chromatography method suitable for determining the purity of **2,3-Dichlorobenzaldehyde**. This protocol is a composite based on standard methods for the analysis of aromatic aldehydes.

Objective: To determine the purity of **2,3-Dichlorobenzaldehyde** samples by calculating the area percentage of the main component peak relative to the total peak area in the chromatogram.

Instrumentation:

- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID)
- Capillary GC Column: A non-polar column such as a DB-5 (5% phenyl-methylpolysiloxane) or equivalent, with dimensions of 30 m length, 0.25 mm internal diameter, and 0.25 μ m film thickness is recommended.
- Autosampler (optional, for improved precision)
- Data acquisition and processing software

Reagents and Materials:

- **2,3-Dichlorobenzaldehyde** sample(s)
- High-purity solvent for sample dilution (e.g., Dichloromethane or Acetone, GC grade)
- High-purity carrier gas (e.g., Helium or Nitrogen)
- High-purity gases for FID (e.g., Hydrogen and Air)

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 50 mg of the **2,3-Dichlorobenzaldehyde** sample into a 10 mL volumetric flask.
 - Dissolve the sample in the chosen solvent (e.g., Dichloromethane) and dilute to the mark.
 - Mix thoroughly to ensure a homogenous solution.
 - Transfer an aliquot of the solution into a 2 mL GC vial for analysis.
- Gas Chromatograph Conditions:
 - Inlet Temperature: 250 °C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1 (can be adjusted based on sample concentration and column capacity)
 - Carrier Gas: Helium
 - Flow Rate: 1.0 mL/min (constant flow mode)
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes
 - Ramp: Increase temperature at a rate of 10 °C/min to 250 °C

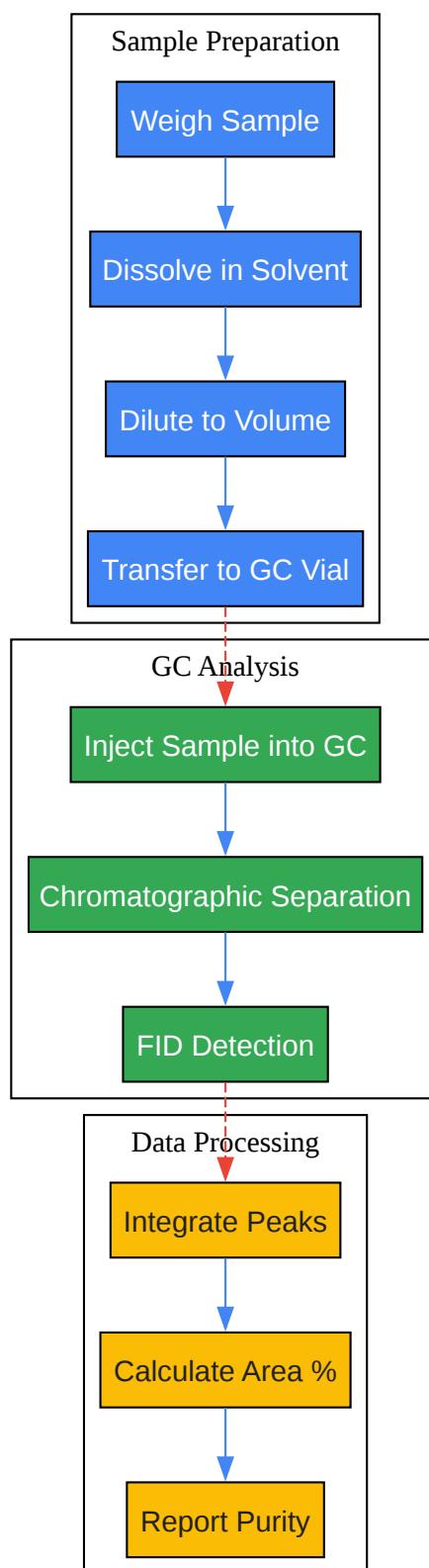
- Final hold: Hold at 250 °C for 5 minutes
- Detector: Flame Ionization Detector (FID)
- Detector Temperature: 280 °C
- Data Analysis:
 - Integrate the peaks in the resulting chromatogram.
 - Calculate the area percentage of the **2,3-Dichlorobenzaldehyde** peak using the following formula:

Purity (%) = (Area of **2,3-Dichlorobenzaldehyde** Peak / Total Area of all Peaks) x 100

Expected Results: A major peak corresponding to **2,3-Dichlorobenzaldehyde** will be observed, with any minor peaks representing impurities. The purity is reported as the area percent of the main peak.

Experimental Workflow and Signaling Pathway Diagrams

To visually represent the processes involved, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for GC purity analysis of **2,3-Dichlorobenzaldehyde**.

It is important to note that while this guide provides a general overview and a standardized protocol, results may vary based on the specific instrumentation, reagents, and laboratory conditions. For critical applications, it is always recommended to perform in-house purity verification.

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